

1-Azidooctane chain length effect on micelle properties

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Compound Focus: 1-Azidooctane

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Experimental Data for DTA-C8 Micelles

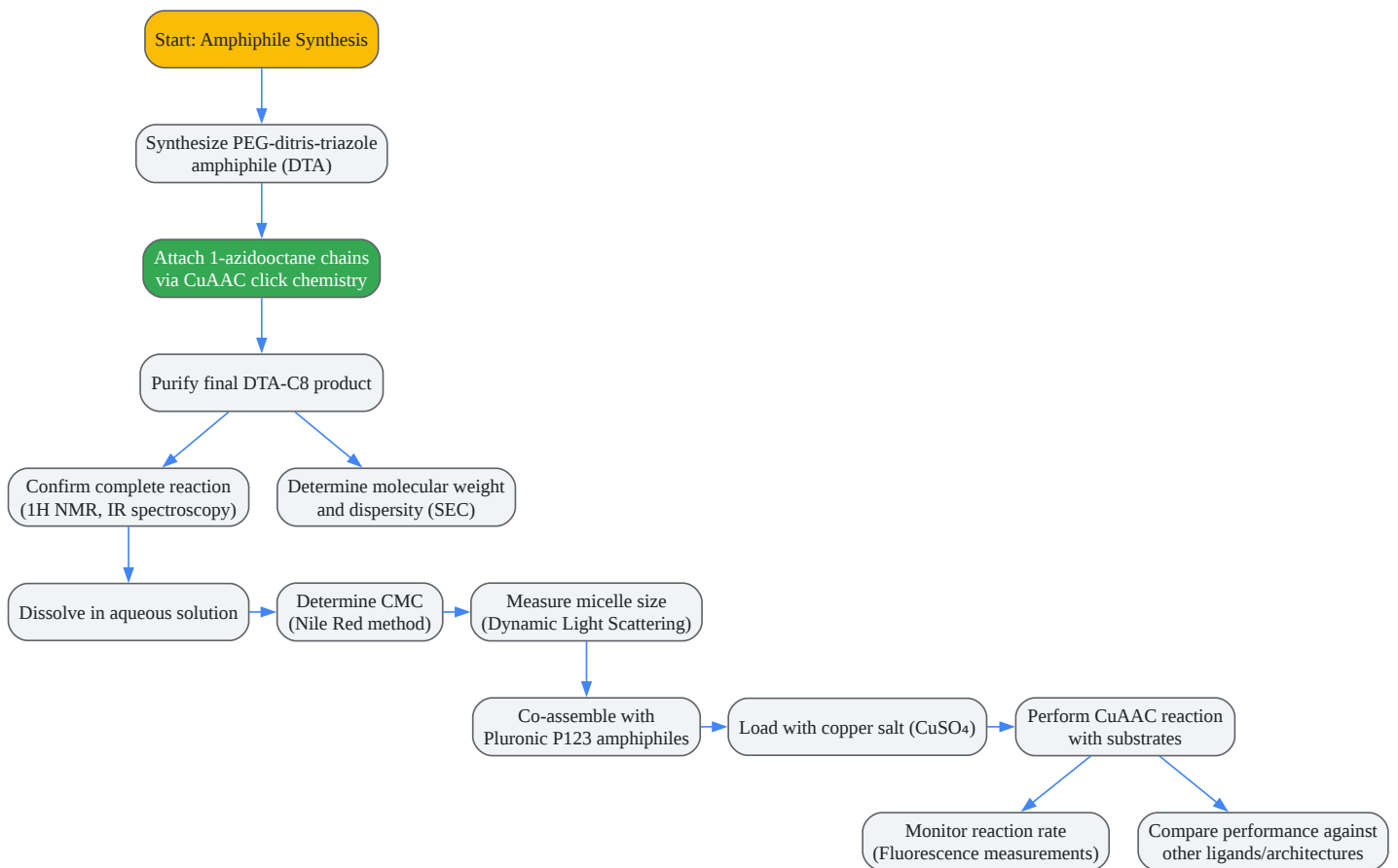
The following table consolidates quantitative data for the Ditriz-Triazole Amphiphile with **1-azidooctane** chains (DTA-C8), synthesized and characterized in a 2024 study [1].

Property	Value for DTA-C8	Experimental Method
Critical Micelle Concentration (CMC)	$20 \pm 1 \mu\text{M}$	Nile Red (NR) fluorescence method [1]
Hydrodynamic Diameter (D_H)	$11 \pm 2 \text{ nm}$	Dynamic Light Scattering (DLS) [1]
Hydrodynamic Diameter after CuSO_4 addition	$11 \pm 3 \text{ nm}$	Dynamic Light Scattering (DLS) [1]
Core Hydrophobicity	Lower	Inferred from lower NR fluorescence intensity vs. longer chains (C10, C14) [1]
Architectural Role	Ditriz-Triazole Amphiphile (DTA)	Co-assembled with Pluronic P123 [1]

Experimental Protocols for Key Measurements

For researchers seeking to replicate or compare these findings, here are the core methodologies as described in the study [1].

- **Critical Micelle Concentration (CMC) Determination:** The CMC was determined using the **Nile Red (NR) method** [1]. This protocol involves adding the Nile red dye to aqueous solutions of the amphiphile at varying concentrations. The intensity of fluorescence is then measured. The CMC is identified as the concentration at which a sharp increase in fluorescence intensity occurs, indicating the formation of micellar structures that provide a hydrophobic environment for the dye.
- **Hydrodynamic Diameter Measurement:** The size (hydrodynamic diameter) of the formed micelles was measured using **Dynamic Light Scattering (DLS)** [1]. In this technique, the light scattered by micelles in solution is analyzed. The fluctuations in scattering intensity caused by Brownian motion are used to calculate the size distribution of the micellar particles.
- **Micelle Self-Assembly and Testing Workflow:** The overall process from synthesis to catalytic testing involves several key steps, which can be visualized in the following workflow.



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Key Insights on Chain Length and Architecture

The study revealed that while the **1-azidooctane chain (C8) directly impacts micelle properties**, its role is part of a broader picture [1]:

- **Compared to Longer Chains:** When compared to its counterparts with longer alkyl chains (C10 and C14), the DTA-C8 amphiphile had a **higher CMC** and formed micelles with a **less hydrophobic core** [1]. This is consistent with the general principle that shorter, less hydrophobic chains have a weaker driving force for self-assembly.
- **Architectural and Contextual Factors:** Interestingly, the study concluded that for catalytic performance, the **molecular architecture of the polymeric ligand** (e.g., ditris-triazole vs. monotrisc-triazole) and its **concentration** were more dominant factors in influencing the CuAAC reaction rate than the hydrophobicity of the alkyl chains alone [1]. Furthermore, the DTA-C8 amphiphile showed the best catalytic performance not when forming micelles by itself, but when **co-assembled ("spiked") into micelles of the commercial amphiphile Pluronic P123** [1].

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References

1. Spiking Pluronic-Based Micelles with Polymeric Ligands [pmc.ncbi.nlm.nih.gov]

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